

Technical Support Center: Cyclopropyl Ethenone (Cyclopropyl Methyl Ketone)

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Compound of Interest

Compound Name: Ethenone, cyclopropyl-

Cat. No.: B15416721

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Welcome to the technical support center for cyclopropyl ethenone, also commonly known as cyclopropyl methyl ketone. This resource is designed for researchers, scientists, and drug development professionals to address common questions and issues related to the storage, stability, and handling of this compound.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for cyclopropyl ethenone?

A1: Cyclopropyl ethenone should be stored in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.^{[1][2][3]} Long-term storage should also be in a cool, dry place.^[1]

Q2: What are the main chemical incompatibilities of cyclopropyl ethenone?

A2: Cyclopropyl ethenone is incompatible with strong oxidizing agents, strong reducing agents, and strong bases.^{[2][4]} Contact with these substances should be avoided to prevent vigorous reactions.

Q3: Is cyclopropyl ethenone stable under normal laboratory conditions?

A3: Yes, cyclopropyl ethenone is stable under recommended storage temperatures and pressures.^{[1][2]} However, due to the inherent strain in the cyclopropyl ring, it can be susceptible to ring-opening reactions under certain conditions.^[4]

Q4: What are the known degradation pathways for cyclopropyl ethenone?

A4: While specific degradation pathways under various conditions are not extensively documented in the literature, potential degradation can occur via reaction with incompatible materials. For instance, strong bases can catalyze self-condensation reactions (aldol condensation), while strong oxidizing or reducing agents can react with the ketone functional group. The cyclopropyl ring itself can undergo oxidation or ring-opening, particularly in biological systems or under radical conditions.^[5]

Q5: How can I assess the purity of my cyclopropyl ethenone sample?

A5: The purity of cyclopropyl ethenone can be assessed using standard analytical techniques such as Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy. The melting and boiling points can also serve as indicators of purity.^[6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in GC or NMR analysis	Sample degradation due to improper storage or contamination.	- Ensure the sample has been stored in a tightly sealed container, protected from light and moisture.- Verify that the storage temperature has been consistently cool.- Check for potential contamination from incompatible materials in the storage container or during sample handling.
Low assay value or poor reactivity in experiments	- Degradation of the material.- Presence of impurities from synthesis.	- Re-purify the material by distillation.- Confirm the identity and purity of the material using analytical methods outlined in the Experimental Protocols section before use.
Discoloration of the material (turning yellow)	Slow polymerization or degradation over time, potentially accelerated by exposure to air, light, or impurities.	- While slight discoloration may not significantly impact all applications, for high-purity requirements, distillation is recommended.- Store the purified material under an inert atmosphere (e.g., argon or nitrogen) to minimize oxidative degradation.
Inconsistent reaction outcomes	Potential reaction of cyclopropyl ethenone with reaction components (e.g., strong bases/acids, certain metals).	- Review reaction conditions to ensure compatibility. Avoid strong, non-sterically hindered bases that can lead to side reactions.- Consider the possibility of ring-opening or other reactions of the cyclopropyl group under the

specific experimental
conditions.

Quantitative Data Summary

Physicochemical Properties of Cyclopropyl Ethenone

Property	Value	Reference
Molecular Formula	C5H8O	[7]
Molecular Weight	84.12 g/mol	[7]
Appearance	Clear colorless to very slightly yellow liquid	[4][8]
Boiling Point	111.3 °C @ 760 mm Hg	[4]
Melting Point	-68 °C	[2][4]
Density	0.898 g/mL	[4]
Flash Point	21 °C (70 °F)	[2]
Solubility in Water	49 g/L @ 25 °C	[4]

Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography (GC)

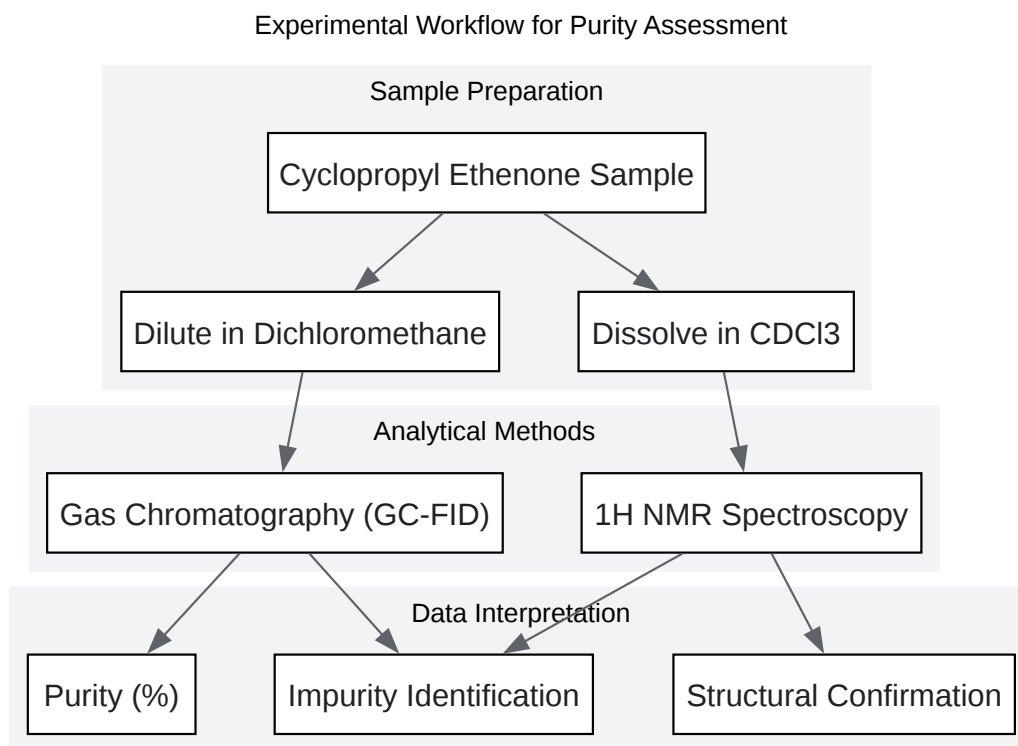
- Instrument: A standard gas chromatograph equipped with a flame ionization detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent).
- Carrier Gas: Helium or Nitrogen.
- Injection Volume: 1 µL of a dilute solution of cyclopropyl ethenone in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Temperature Program:

- Initial Temperature: 50 °C, hold for 2 minutes.
- Ramp: 10 °C/min to 200 °C.
- Hold: 5 minutes at 200 °C.
- Data Analysis: The purity is determined by the area percentage of the main peak corresponding to cyclopropyl ethenone.

Protocol 2: Identification and Structural Confirmation by ¹H NMR Spectroscopy

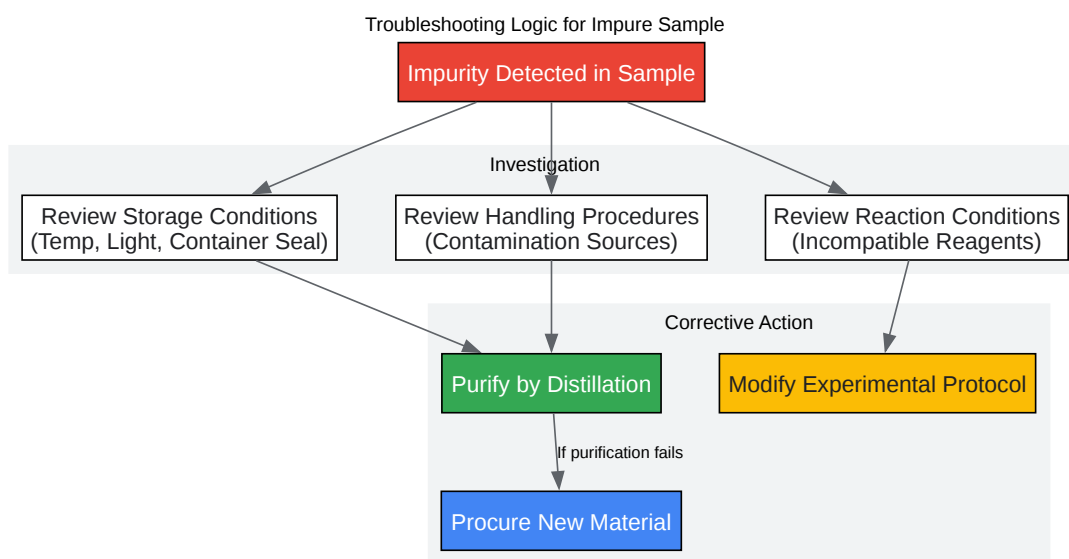
- Solvent: Chloroform-d (CDCl₃).
- Concentration: Approximately 10-20 mg/mL.
- Procedure: Dissolve the sample in the deuterated solvent and acquire the ¹H NMR spectrum.
- Expected Chemical Shifts (δ):
 - ~2.4 ppm (singlet, 3H, -COCH₃)
 - ~1.8-2.0 ppm (multiplet, 1H, cyclopropyl-CH)
 - ~0.8-1.2 ppm (multiplets, 4H, cyclopropyl-CH₂)
- Analysis: Compare the obtained spectrum with a reference spectrum to confirm the structure and identify any impurity peaks.

Visualizations



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Caption: Workflow for assessing the purity and identity of cyclopropyl ethenone.



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Caption: Decision tree for troubleshooting an impure sample of cyclopropyl ethenone.

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